Preparing Stock Solutions of (S)-TCO-PEG4-NHS Ester: Application Notes and Protocols

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Compound of Interest

Compound Name:	*(S)-TCO-PEG4-NHS ester*
CAS No.:	*1621096-79-4*
Cat. No.:	*B15623564*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the preparation, handling, and storage of stock solutions of **(S)-TCO-PEG4-NHS ester**. Adherence to these protocols is critical to ensure the integrity and reactivity of the reagent for successful bioconjugation applications.

Introduction

(S)-TCO-PEG4-NHS ester is a heterobifunctional crosslinker that contains a strained trans-cyclooctene (TCO) group and an N-hydroxysuccinimide (NHS) ester.[1][2][3] The TCO moiety reacts with tetrazine-modified molecules via a rapid and bioorthogonal inverse-electron-demand Diels-Alder cycloaddition.[1][4] The NHS ester enables the covalent attachment of the linker to primary amines on proteins and other biomolecules.[5][6] A polyethylene glycol (PEG4) spacer enhances the solubility and reduces steric hindrance.[1][3][7][8]

The NHS ester moiety is highly susceptible to hydrolysis in aqueous environments, which can significantly reduce or eliminate its reactivity towards primary amines.[5][9] Therefore, proper handling and the use of anhydrous solvents are paramount when preparing stock solutions.

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Product Information and Specifications

A summary of the key specifications for **(S)-TCO-PEG4-NHS ester** is provided in the table below.

Property	Value	References
Molecular Weight	514.57 g/mol	[1][10]
Chemical Formula	C24H38N2O10	[1][10]
Appearance	Colorless to slightly yellow oil	[10]
Purity	>95% (typically analyzed by HPLC)	[1][10]
Solubility	Soluble in DMSO, DMF, THF, Acetonitrile, Dichloromethane	[1][10][11]

Storage and Handling

Proper storage and handling are critical to maintain the reactivity of **(S)-TCO-PEG4-NHS ester**.

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Condition	Recommendation	Rationale	References
Solid Reagent Storage	Store at -20°C in a desiccated environment.	The NHS ester is moisture-sensitive and will hydrolyze in the presence of water. Low temperatures and desiccants minimize degradation.	[5][6][9][12][13]
Handling	Allow the vial to equilibrate to room temperature before opening.	This prevents condensation of moisture from the air onto the cold reagent.	[5][6][9][12][14][15]
Atmosphere	Handle under an inert gas atmosphere (e.g., argon or nitrogen) if possible.	Minimizes exposure to atmospheric moisture.	[9][12]

Experimental Protocols

Preparation of a 10 mM Stock Solution in Anhydrous DMSO

This protocol describes the preparation of a 10 mM stock solution of **(S)-TCO-PEG4-NHS ester** in anhydrous dimethyl sulfoxide (DMSO).

Materials:

- **(S)-TCO-PEG4-NHS ester**
- Anhydrous DMSO
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer

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Protocol:

- Equilibrate the Reagent: Remove the vial of **(S)-TCO-PEG4-NHS ester** from -20°C storage and allow it to warm to room temperature for at least 15-20 minutes before opening.[5][9]
- Weigh the Reagent: In a low-humidity environment, carefully weigh the desired amount of the reagent. Due to its oily nature, it may be easier to dissolve the entire contents of a pre-weighed vial.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to prepare a 10 mM solution from 2 mg of the reagent (MW = 514.57 g/mol), add approximately 388.7 µL of anhydrous DMSO.
- Mixing: Vortex the vial for 1-2 minutes until the reagent is completely dissolved.[16] Gentle sonication for 5-10 minutes can be used to aid dissolution if necessary.[16]
- Aliquoting and Storage: It is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles and moisture contamination.[16] Dispense the stock solution into smaller, sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for longer-term storage (up to 6 months), ensuring the vials are tightly sealed.[16] Some sources recommend preparing the solution fresh and discarding any unused portion to ensure maximum reactivity.[6][14][15]

Workflow for Stock Solution Preparation

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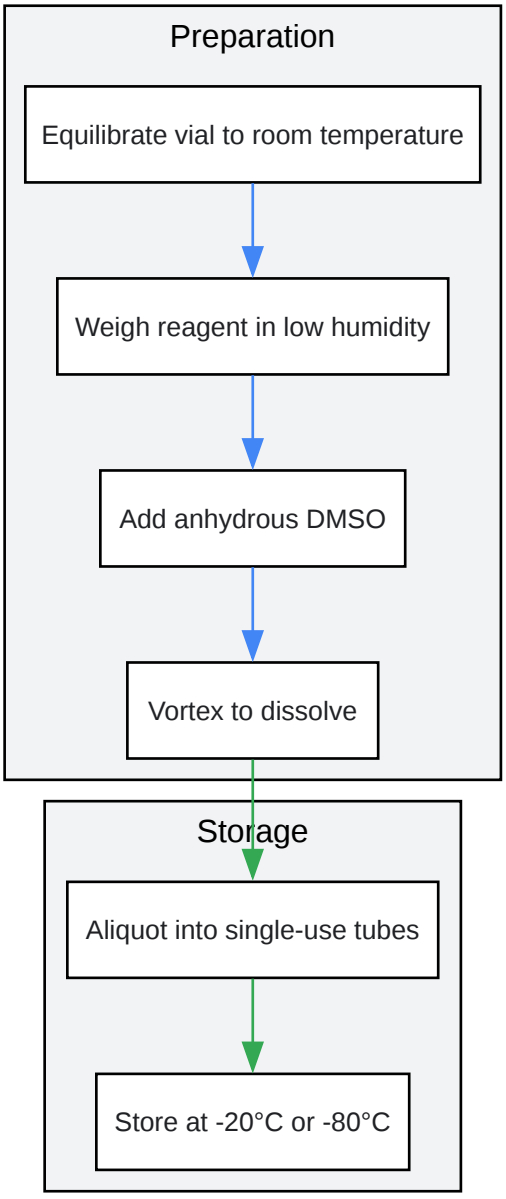
Workflow for Preparing (S)-TCO-PEG4-NHS Ester Stock Solution



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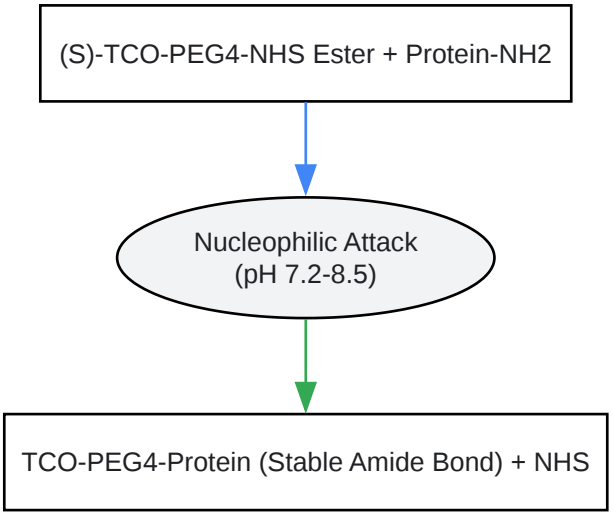
Reaction of (S)-TCO-PEG4-NHS Ester with a Primary Amine



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References

- 1. conju-probe.com [conju-probe.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. benchchem.com [benchchem.com]
- 6. confluore.com [confluore.com]
- 7. medium.com [medium.com]
- 8. interchim.fr [interchim.fr]

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- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. vectorlabs.com [vectorlabs.com]
- 11. TCO-PEG4-NHS ester, 1613439-69-2 | BroadPharm [broadpharm.com]
- 12. PEG Storage and Handling Conditions - JenKem Technology [jenkemusa.com]
- 13. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 14. broadpharm.com [broadpharm.com]
- 15. Protocol for PEG NHS Reagents | AxisPharm [axispharm.com]
- 16. benchchem.com [benchchem.com]

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